

Technical Guide: Isolation and Structural Elucidation of Akuammicine Methiodide from *Picralima nitida*

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Compound of Interest

Compound Name: *Akuammicine methiodide*

CAS No.: 5307-23-3

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Executive Summary

The isolation of akuammicine (

) from the seeds of *Picralima nitida* (Apocynaceae) represents a landmark case in alkaloid chemistry. While the crude alkaloids were first extracted in the 1920s, the definitive structural elucidation relied heavily on the preparation of **akuammicine methiodide** (

).

This guide analyzes the technical evolution from the initial acid-base extraction by T.A. Henry and T.M. Sharp (1927) to the crystallographic confirmation of the methiodide salt. It highlights the specific utility of quaternary ammonium salts in resolving the structures of complex indole alkaloids that exist as oils or amorphous solids in their base form.

Botanical and Ethnopharmacological Context[1][2] [3]

- Source Material: Dried seeds of *Picralima nitida* (commonly known as "Akuamma").^[1]
- Geographical Origin: West Africa (Ghana, Nigeria, Cameroon).
- Traditional Indication: The seeds are crushed and ingested for their potent analgesic, antipyretic, and anti-malarial properties.
- Biosynthetic Class: Monoterpene Indole Alkaloids (MIAs), specifically of the Strychnos type.

Historical Isolation Protocol (The Henry & Sharp Method)

The foundational work by Henry and Sharp (1927) established the separation of the "Akuamma" alkaloids. The challenge lay in the complex matrix of the seeds, which contain a mixture of at least nine structurally related alkaloids (e.g., akuammine, akuammidine, pseudo-akuammigine).

The Causality of Extraction

The protocol utilizes the basicity of the tertiary amines. *P. nitida* alkaloids are lipophilic in their free base form but water-soluble as salts. The differential solubility at varying pH levels is the critical separation mechanism.

Step-by-Step Workflow

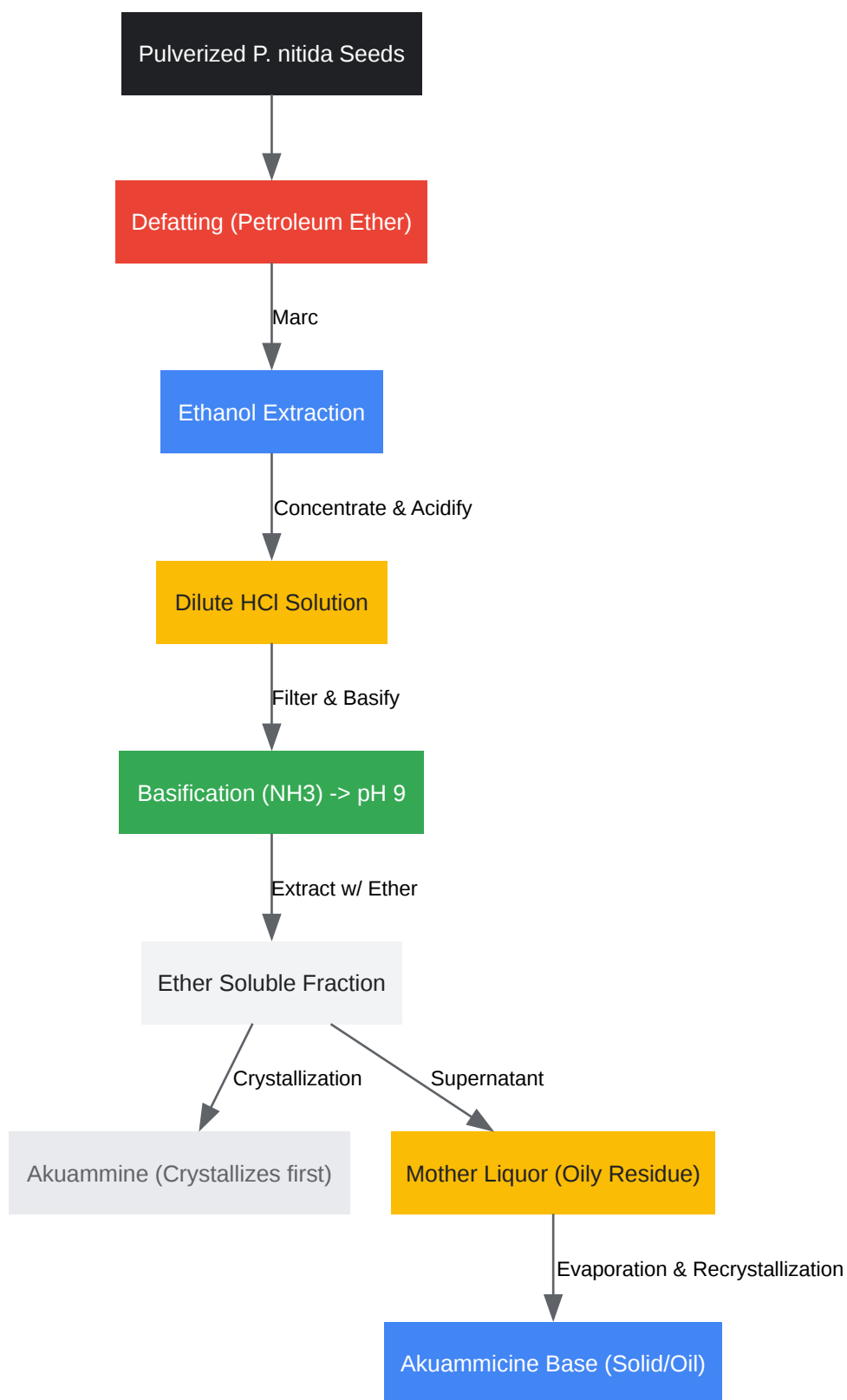
- Defatting: Pulverized seeds are exhaustively extracted with light petroleum to remove abundant fatty oils (essential to prevent emulsion formation in later steps).
- Primary Extraction: The defatted marc is extracted with 95% Ethanol (EtOH).
- Acidification: The EtOH extract is concentrated to a gum and re-dissolved in dilute Hydrochloric Acid (HCl).
- Filtration: Insoluble resins are removed.
- Basification & Fractionation:

- The acidic solution is basified with Ammonia (ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">

) to pH ~9.
- The precipitated crude alkaloid mixture is extracted into Chloroform (

) or Ether.
- Isolation of Akuammicine:
 - Unlike the major alkaloid akuammine (which crystallizes from the ether-soluble fraction), akuammicine often remains in the mother liquor.
 - Critical Step: The solvent is evaporated, and the residue is recrystallized from ethanol.

Visualization: Extraction Logic



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Figure 1: The classic Henry & Sharp fractionation scheme separating the major alkaloid akuammine from the akuammicine fraction.

The Methiodide Pivot: Structural Elucidation

While the free base of akuammicine was isolated in 1927, its absolute structure remained a subject of debate until the mid-20th century. The free base often forms poor crystals or retains solvent, making precise X-ray diffraction difficult.

Why the Methiodide?

To solve the structure, researchers derivatized the alkaloid into its methiodide salt.

- Reaction:
- Mechanism: Quaternization of the tertiary nitrogen (in the indole skeleton).
- Benefit: The introduction of the heavy Iodine atom () dramatically increases the scattering power for X-ray diffraction (the "Heavy Atom Method"), allowing crystallographers to solve the phase problem and determine the precise position of atoms.

Preparation Protocol (Historical Reconstruction)

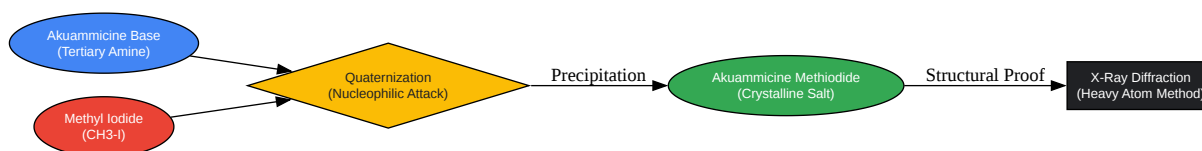
- Dissolution: Dissolve 100 mg of pure akuammicine base in anhydrous acetone or methanol.
- Methylation: Add excess Methyl Iodide () (Caution: Carcinogen/Alkylating agent).
- Incubation: Allow the mixture to stand at room temperature for 12–24 hours in the dark.
- Crystallization: The methiodide salt precipitates as yellow/colorless prisms.
- Purification: Recrystallize from methanol-ether to yield X-ray quality crystals.

Structural Confirmation

The work of Edwards and Smith (1961) and subsequent crystallographic studies confirmed the structure as a Strychnos-type alkaloid with a unique acrylate ester side chain. The methiodide structure revealed:

- The rigid pentacyclic cage.
- The absolute stereochemistry at C7, C3, and C15.
- The cis-fused C/D ring junction.

Visualization: Methiodide Formation



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Figure 2: The chemical derivatization pathway used to generate the crystalline methiodide salt for structural analysis.

Modern Pharmacological Relevance

Recent studies (2024) have revisited akuammicine, utilizing the structural insights gained from early isolation work.^[1]

- Target: Kappa Opioid Receptor (KOR).^[1]
- Activity: Akuammicine is a selective KOR agonist.^[1]
- Significance: Unlike traditional opioids (mu-agonists), KOR agonists derived from the akuammicine scaffold offer a pathway to analgesia with reduced risk of respiratory depression, though psychotomimetic side effects remain a challenge.

Quantitative Data Summary

Parameter	Akuammicine Base	Akuammicine Methiodide
Formula		
MW	322.4 g/mol	464.3 g/mol
State	Amorphous solid / Oil	Crystalline Prisms
Melting Point	178°C (approx)	215–217°C (dec.)
Solubility	Soluble in , EtOH	Soluble in MeOH, Water
Key Use	Pharmacological Assays	X-Ray Crystallography

References

- Henry, T. A., & Sharp, T. M. (1927). The Alkaloids of Picralima Klaineana. Journal of the Chemical Society (Resumed), 1950–1959.
- Edwards, P. N., & Smith, G. F. (1961).[2] Akuamma Alkaloids. Part II. The Structure of Akuammicine. Journal of the Chemical Society, 152–158. [2]
- Hennessy, M. R., et al. (2024).[1] Discovery of Potent Kappa Opioid Receptor Agonists Derived from Akuammicine.[1] ChemRxiv.
- Robinson, R., & Thomas, A. F. (1954). The Alkaloids of Picralima Nitida. Journal of the Chemical Society.[2]
- National Center for Advancing Translational Sciences (NCATS). (2025). **Akuammicine Methiodide** (UNII: 5SWH56GE1G).[3] Inxight Drugs.

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Sources

- [1. chemrxiv.org \[chemrxiv.org\]](https://chemrxiv.org)
- [2. 28. Akuamma alkaloids. Part II. The structure of akuammicine - Journal of the Chemical Society \(Resumed\) \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [3. GSRS \[gsrs.ncats.nih.gov\]](https://gsrs.ncats.nih.gov)
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